Technical Guide: Electrochemical Behavior of 4-(2-Methylanilino)phenol

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Compound of Interest

Compound Name:	*4-(2-Methylanilino)phenol*
CAS No.:	*23197-53-7*
Cat. No.:	*B1590630*

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Executive Summary & Chemical Identity

4-(2-Methylanilino)phenol (Systematic Name: 4-hydroxy-2'-methyldiphenylamine) is a redox-active organic compound belonging to the class of

-aryl-

-aminophenols. It functions as a classic "leuco" dye and antioxidant intermediate. Its electrochemical utility lies in its clean, pH-dependent reversible oxidation to a quinone imine, making it a valuable candidate for redox mediation, enzymatic sensing (e.g., peroxidase substrates), and antioxidant capacity assays.

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Property	Details
Chemical Structure	
Redox Class	-substituted -aminophenol / Diphenylamine derivative
Primary Oxidation Product	-(2-methylphenyl)-1,4-benzoquinone imine
Electron Transfer	2-electron, 2-proton ( ) process
Key Application	Redox indicator, HRP mediator, Antioxidant degradation study

Fundamental Electrochemical Mechanism

The core electrochemical behavior of **4-(2-Methylanilino)phenol** is governed by the stability of its amine (

) and phenol (

) groups. Upon anodic scanning, the molecule undergoes a 2-electron oxidation to form a quinone imine.

The Redox Pathway (ECE Mechanism)

The oxidation proceeds via an ECE (Electron-Chemical-Electron) or EEC mechanism depending on the pH.

- Step 1 (Anodic Oxidation): The neutral molecule loses one electron to form a radical cation.
- Step 2 (Deprotonation): The radical cation rapidly loses protons (pH dependent).
- Step 3 (Second Oxidation): A second electron is removed, leading to the formation of the neutral quinone imine.
    - Net Reaction:

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The presence of the ortho-methyl group on the aniline ring (the "2-methyl" position) provides steric protection to the nitrogen center. This enhances the stability of the resulting quinone imine against hydrolysis compared to unsubstituted 4-hydroxydiphenylamine, making the redox couple more reversible in aqueous media.

Visualization of the Redox Pathway

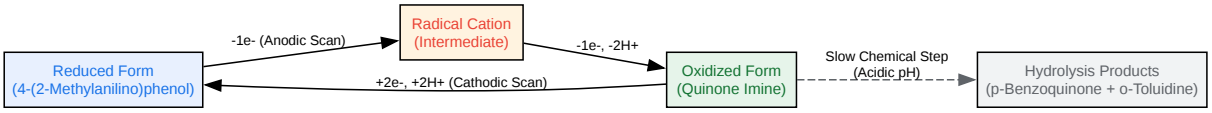

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Figure 1: The redox pathway of **4-(2-Methylanilino)phenol**, showing the reversible oxidation to quinone imine and potential hydrolytic instability.

Experimental Protocols & Characterization

To accurately characterize this compound, researchers must control pH and electrode surface conditions. The following protocol ensures reproducible cyclic voltammetry (CV) data.

Materials & Preparation

- Working Electrode: Glassy Carbon Electrode (GCE) (3 mm diameter).
- Reference Electrode: Ag/AgCl (3M KCl).
- Counter Electrode: Platinum wire.
- Solvent: 0.1 M Phosphate Buffer Saline (PBS) for aqueous studies; Acetonitrile with 0.1 M for non-aqueous mechanistic studies.
- Analyte Concentration: 1.0 mM **4-(2-Methylanilino)phenol**.

Step-by-Step Workflow

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- Electrode Polishing: Polish GCE with 0.05

  alumina slurry on a microcloth. Sonicate in ethanol and water (3 min each) to remove adsorbed impurities.

- Solution Preparation: Dissolve the compound in a minimal amount of ethanol (due to lipophilicity) before diluting with the buffer.

- Degassing: Purge the solution with

  or

  gas for 10 minutes to remove dissolved oxygen, which can interfere with cathodic peaks.

- Voltammetric Scan:
  - Initial Potential: -0.2 V
  - Switching Potential: +0.8 V
  - Scan Rate: 50 mV/s (vary from 10 to 500 mV/s for kinetic analysis).

- Data Analysis: Record the Anodic Peak Potential (

) and Cathodic Peak Potential (

). Calculate

  to assess reversibility.

Expected Results & Data Interpretation

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Parameter	Expected Value (Approx.)	Mechanistic Insight
(pH 7.0)	+0.25 V to +0.35 V vs Ag/AgCl	Oxidation of the aminophenol core. The methyl group shifts this slightly negative vs. unsubstituted 4-HDPA due to electron donation.
Peak Separation ( )	30 - 60 mV	Indicates a reversible 2-electron transfer (ideal Nernstian behavior for 2e- is ~29 mV).
pH Slope	~59 mV/pH	Confirms the 1:1 proton-to-electron ratio (2H+/2e- process).
Scan Rate Dependence		Indicates a diffusion-controlled process (analyte is diffusing to the electrode).

Mechanistic Insights & Troubleshooting

The "Hydrolysis Trap"

In highly acidic media (pH < 3), the quinone imine product is unstable. It undergoes hydrolysis to form

-benzoquinone and the corresponding amine salt (

-toluidinium).

- Symptom in CV: The cathodic peak (reduction of quinone imine) diminishes or disappears. A new redox couple corresponding to the

  -benzoquinone/hydroquinone system appears at a more positive potential.
- Mitigation: Conduct experiments at pH > 4.0 to maintain the integrity of the quinone imine.

Adsorption Effects

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Due to the aromatic rings, **4-(2-Methylanilino)phenol** can adsorb onto carbon electrodes.

- Diagnosis: A plot of Peak Current (

) vs. Scan Rate (

) is linear (instead of

).
- Solution: Lower the concentration to < 0.5 mM or use a mixed solvent system (e.g., 50% Ethanol/Buffer).

Experimental Workflow Diagram

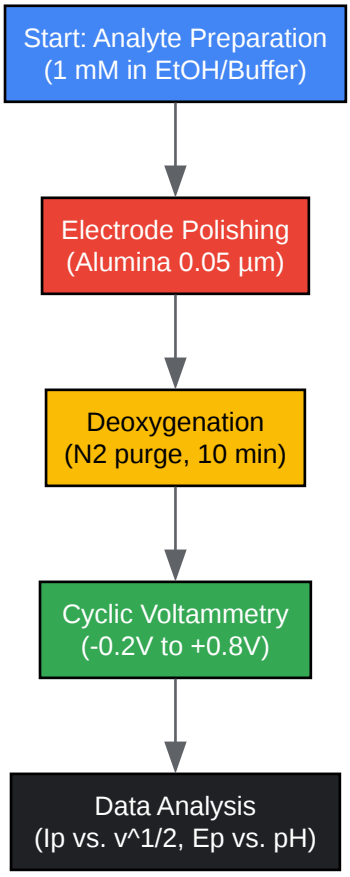

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Figure 2: Standardized workflow for electrochemical characterization of aminophenol derivatives.

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References

- Adams, R. N. (1969). Electrochemistry at Solid Electrodes. Marcel Dekker.
- Bacon, J. & Adams, R. N. (1968). "Anodic Oxidation Pathways of Aromatic Amines. N-Phenyl-p-aminophenol".[1] Journal of the American Chemical Society, 90(24), 6596–6599. (Establishes the ECE mechanism and hydrolysis pathways for the parent compound).
- Fleszar, B. & Ploszynska, J. (1985). "Electrochemical behavior of 4-hydroxydiphenylamine". Electrochimica Acta. (Detailed kinetic analysis of the class).
- USGS. (2025). "Acute Toxicity of 4-hydroxydiphenylamine (4-HDPA)... transformation products of 6PPD". USGS Publications Warehouse. Link (Contextualizes the compound as a stable environmental transformation product).
- Nematollahi, D. et al. (2012). "Electrochemical oxidation of p-aminophenol in the presence of nucleophiles". Journal of Electroanalytical Chemistry.

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